

Fmoc-Arg(Pmc)-OH: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fmoc-Arg(Pmc)-OH**

Cat. No.: **B058595**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety data and handling precautions for **Fmoc-Arg(Pmc)-OH** ($\text{N}^{\alpha}\text{-Fmoc-N}^{\omega}\text{-(2,2,5,7,8-pentamethylchroman-6-sulfonyl)-L-arginine}$), a key reagent in solid-phase peptide synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential exposure risks.

Chemical and Physical Properties

Fmoc-Arg(Pmc)-OH is a white to off-white powder. A summary of its key physical and chemical properties is presented below.

Property	Value
CAS Number	119831-72-0
Molecular Formula	$\text{C}_{35}\text{H}_{42}\text{N}_4\text{O}_7\text{S}$
Molecular Weight	662.8 g/mol
Melting Point	70-120 °C (decomposition) ^[1]
Storage Temperature	2-8°C, sealed in a dry environment

Hazard Identification and Classification

There are conflicting reports from suppliers regarding the GHS classification of **Fmoc-Arg(Pmc)-OH**. It is imperative for users to consult the specific safety data sheet (SDS) provided with their product. The following table summarizes the classifications found.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Classification 1	 alt text	Warning	H315: Causes skin irritation.[2][3] H319: Causes serious eye irritation.[2][3] H335: May cause respiratory irritation.[2][3]
Classification 2	Not classified as a hazardous substance or mixture according to Regulation (EC) No 1272/2008.[4]	No signal word	No hazard statements

Due to these discrepancies, it is recommended to handle **Fmoc-Arg(Pmc)-OH** with caution, assuming it possesses the potential for skin, eye, and respiratory irritation.

Handling and Storage Precautions

Proper handling and storage are essential to minimize exposure and maintain the integrity of the reagent.

Engineering Controls

- Work in a well-ventilated area.
- Use a chemical fume hood or a ventilated balance enclosure when weighing and handling the solid powder to minimize dust inhalation.[5]

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Fmoc-Arg(Pmc)-OH**:

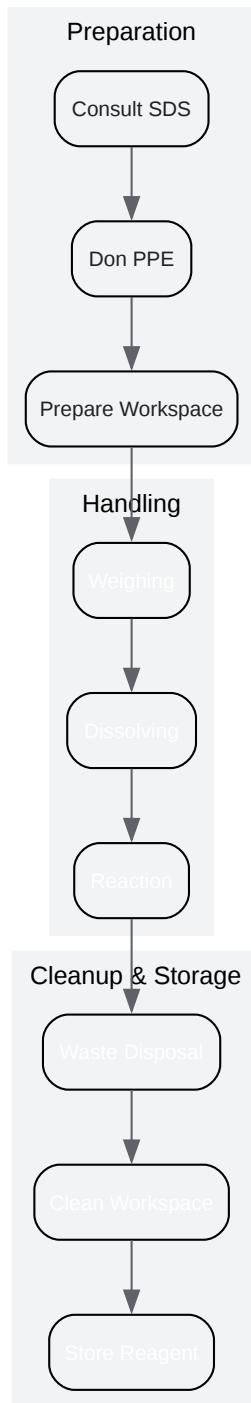
PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles.[2][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[2]
Skin and Body Protection	Laboratory coat.[5]
Respiratory Protection	An N95 (US) or type P1 (EN 143) dust mask is recommended if handling outside of a fume hood.[6]

Storage

- Store in a tightly closed container.[3][5]
- Keep in a cool, dry place, away from incompatible substances such as strong oxidizing agents.[5]
- Recommended storage temperature is between 2°C and 8°C.

A logical workflow for the safe handling of **Fmoc-Arg(Pmc)-OH** is depicted below.

Safe Handling Workflow for Fmoc-Arg(Pmc)-OH

[Click to download full resolution via product page](#)

Safe Handling Workflow

Emergency Procedures

In the event of exposure or a spill, follow these first-aid and cleanup measures.

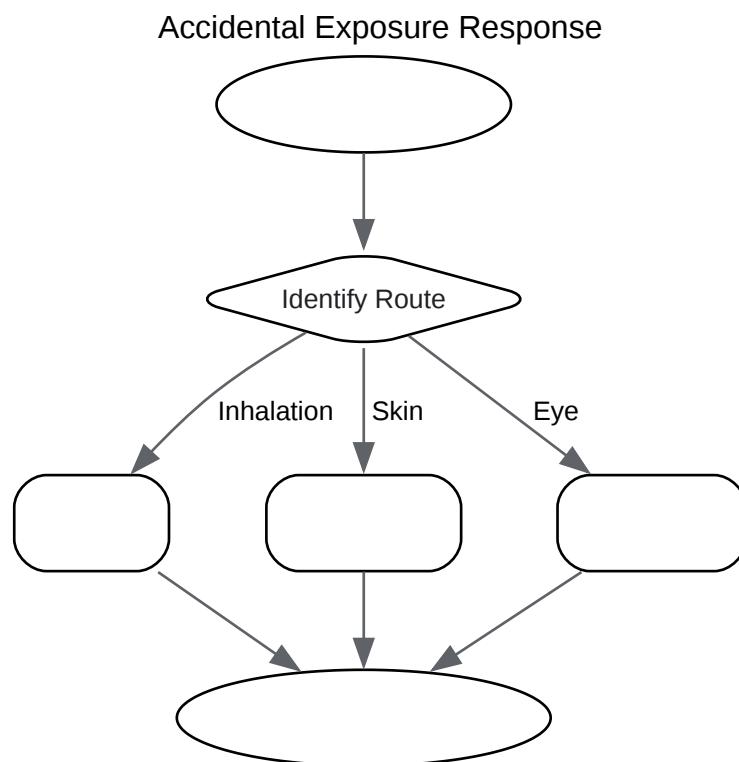
First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.[3] If skin irritation occurs, get medical advice.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor.

Accidental Release Measures

- Small Spills: Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent dust from spreading. Collect the material and place it in a sealed container for disposal.

The decision-making process for responding to an accidental exposure is outlined in the following diagram.



[Click to download full resolution via product page](#)

Accidental Exposure Response

Toxicological Information

No quantitative toxicological data, such as LD50 or LC50 values, are available for **Fmoc-Arg(Pmc)-OH**. The primary health hazards are considered to be irritation to the skin, eyes, and respiratory system.

Experimental Protocols for Hazard Assessment

While specific experimental data on the irritancy of **Fmoc-Arg(Pmc)-OH** is not publicly available, the following are summaries of the standardized OECD protocols used to assess skin and eye irritation for chemical substances.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

This test method evaluates the potential of a substance to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.

- **Tissue Preparation:** Reconstructed human epidermis tissues are pre-incubated overnight.
- **Chemical Exposure:** The test chemical (solid or liquid) is applied topically to the tissue surface for a defined period (e.g., 60 minutes).^[7] A negative control (e.g., PBS) and a positive control (e.g., 5% SDS) are run in parallel.^[7]
- **Post-Exposure Incubation:** The chemical is removed by washing, and the tissues are incubated for approximately 42 hours to allow for the expression of cytotoxic effects.^[7]
- **Viability Assessment:** Tissue viability is determined using a colorimetric assay, typically the MTT assay. This measures the activity of mitochondrial reductase in the cells.
- **Classification:** A chemical is classified as a skin irritant if the tissue viability is reduced below a certain threshold (e.g., 50%) compared to the negative control.

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (OECD TG 492)

This method assesses the potential for a chemical to cause serious eye damage or eye irritation.

- **Tissue Preparation:** Reconstructed human cornea-like epithelial tissues are prepared.
- **Chemical Exposure:** The test substance is applied to the surface of the corneal tissue. Exposure times differ for liquids (e.g., 30 minutes) and solids (e.g., 6 hours).^[5]
- **Post-Exposure Incubation:** The substance is rinsed off, and the tissues are incubated.
- **Viability Assessment:** Cell viability is measured, typically using the MTT assay.

- Classification: The chemical is classified as an eye irritant or causing serious eye damage based on the reduction in tissue viability compared to the negative control.

Disposal Considerations

All waste materials, including unused product and contaminated items (e.g., gloves, weighing paper), should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in general waste.

This guide is intended to provide comprehensive safety information for the handling of **Fmoc-Arg(Pmc)-OH**. It is not a substitute for a thorough review of the Safety Data Sheet provided by the supplier and a comprehensive risk assessment for the specific procedures being undertaken. Always prioritize safety in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Improved Tool for Predicting Skin Irritation on Reconstructed Human Epidermis Models Based on Electrochemical Impedance Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Fmoc-Arg(Pmc)-OH - Fmoc-Arg(Pmc)-OH [sigmaaldrich.com]
- 3. Further Optimization of a Macromolecular Ocular Irritation Test (OptiSafe™) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Fmoc-Arg(Pmc)-OH Novabiochem® | 119831-72-0 [sigmaaldrich.com]
- 5. Eye Irritation Test (EIT) for Hazard Identification of Eye Irritating Chemicals using Reconstructed Human Cornea-like Epithelial (RhCE) Tissue Model - PMC [pmc.ncbi.nlm.nih.gov]
- 6. peptide.com [peptide.com]
- 7. An In Vitro Skin Irritation Test (SIT) using the EpiDerm Reconstructed Human Epidermal (RHE) Model - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Fmoc-Arg(Pmc)-OH: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b058595#safety-data-sheet-and-handling-precautions-for-fmoc-arg-pmc-oh>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com